

Technical Guide: (Rac)-O-Desmethylnaproxen-d3 (CAS: 1122399-99-8)

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Compound of Interest

Compound Name: (Rac)-O-Desmethylnaproxen-d3

Cat. No.: B3175639

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(Rac)-O-Desmethylnaproxen-d3 is the deuterium-labeled form of O-Desmethylnaproxen, the major Phase I metabolite of the widely used non-steroidal anti-inflammatory drug (NSAID), naproxen. Its primary application in research and drug development is as a stable isotope-labeled internal standard for quantitative bioanalysis. The use of a deuterated internal standard is crucial for correcting variations during sample preparation and analysis, thereby enhancing the accuracy and precision of liquid chromatography-mass spectrometry (LC-MS/MS) methods. This guide provides a comprehensive overview of the technical details, experimental protocols, and relevant biological pathways associated with **(Rac)-O-Desmethylnaproxen-d3**.

Physicochemical Properties

The fundamental properties of **(Rac)-O-Desmethylnaproxen-d3** are summarized in the table below, alongside its non-deuterated counterpart for comparison.

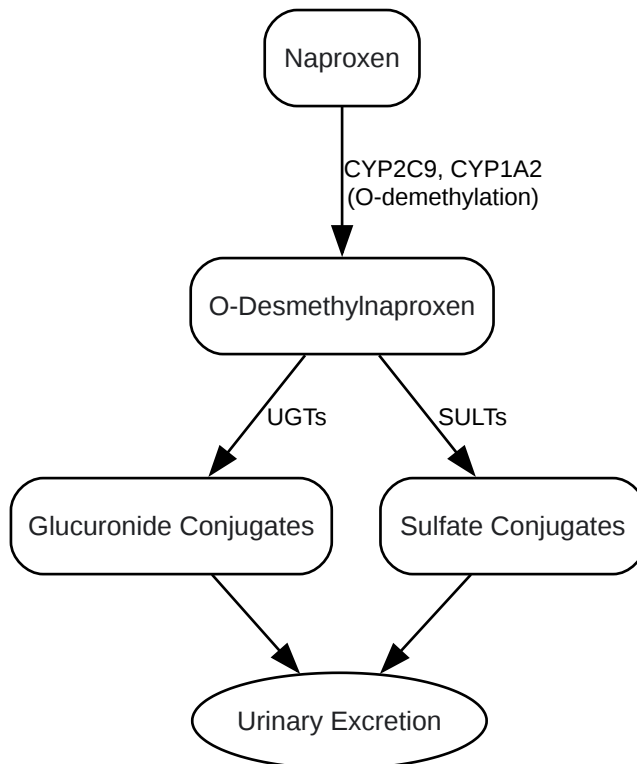
Property	(Rac)-O-Desmethylnaproxen-d3	O-Desmethylnaproxen
CAS Number	1122399-99-8	60756-73-2
Molecular Formula	C ₁₃ H ₉ D ₃ O ₃	C ₁₃ H ₁₂ O ₃
Molecular Weight	219.25 g/mol	216.23 g/mol
Appearance	Solid	White solid
Melting Point	Not reported	182-183 °C
Storage Temperature	2-8°C	2-8°C

Biological Significance and Metabolic Pathway

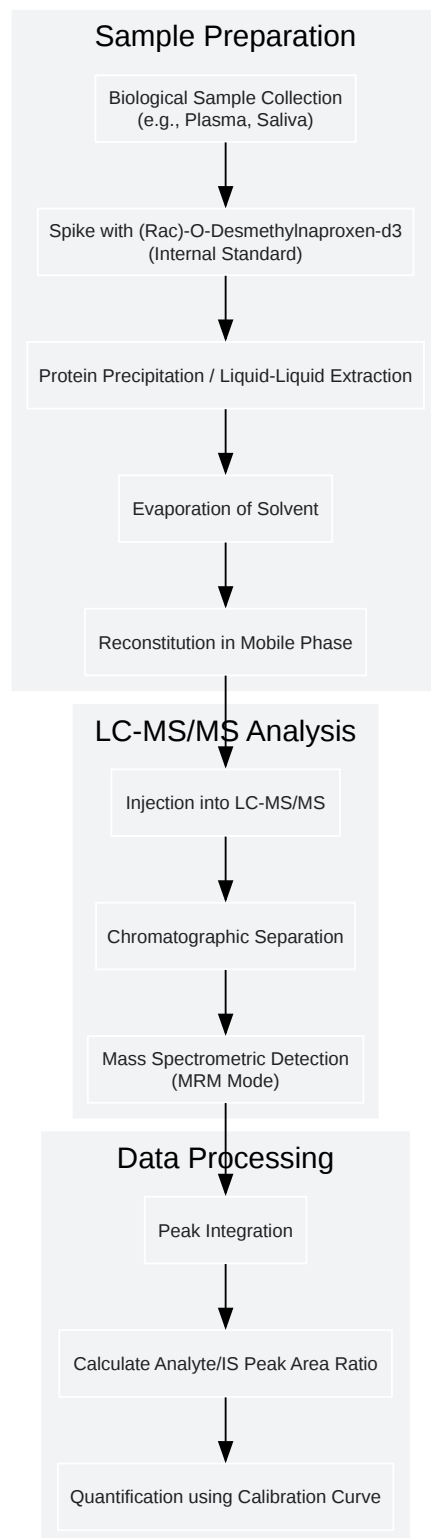
O-Desmethylnaproxen is the primary human metabolite of naproxen. The metabolic pathway involves O-demethylation of naproxen, a reaction predominantly catalyzed by the cytochrome P450 enzymes CYP2C9 and CYP1A2 in the liver. Following its formation, O-Desmethylnaproxen undergoes further Phase II metabolism, primarily through glucuronidation and sulfation, to facilitate its excretion.

Below is a diagram illustrating the metabolic pathway of naproxen.

Naproxen Metabolic Pathway



LC-MS/MS Bioanalytical Workflow

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